

# 4-Methylphthalimide: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 4-Methylphthalimide

Cat. No.: B1312042

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CAS Number: 40314-06-5

This technical guide provides an in-depth overview of **4-Methylphthalimide**, a chemical compound utilized in various research applications, particularly as a fluorescent dye and stain. [1][2] This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, safety data, synthesis, and potential mechanisms of action based on current scientific literature.

## Core Chemical and Physical Properties

**4-Methylphthalimide** is a derivative of phthalimide, a bicyclic compound with a benzene ring fused to a furan-2,5-dione ring. The addition of a methyl group to the benzene ring influences its chemical and physical characteristics. A summary of its key properties is presented below.

Property	Value	Reference(s)
CAS Number	40314-06-5	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>2</sub>	[2]
Molecular Weight	161.16 g/mol	[2]
IUPAC Name	5-methylisoindole-1,3-dione	
Physical Form	Solid	
Purity	Typically ≥98%	

## Safety and Handling Information

**4-Methylphthalimide** is classified as a hazardous substance and requires careful handling in a laboratory setting. The following table summarizes its GHS hazard classifications and associated precautionary statements.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)
Acute Toxicity, Oral (Category 4)	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed.
Skin Sensitisation (Category 1)	GHS07 (Exclamation Mark)	Warning	H317: May cause an allergic skin reaction.
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.
Serious Eye Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.

Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

## Experimental Protocols: Synthesis of 4-Methylphthalimide

A general procedure for the synthesis of **4-Methylphthalimide** involves the reaction of 4-methylphthalic anhydride with urea in a high-boiling point solvent.<sup>[3]</sup>

Materials:

- 4-Methylphthalic anhydride (3.0 g)
- Urea (1.2 g)
- Xylene (15 mL)
- Ethanol (for washing)
- Water (for washing)

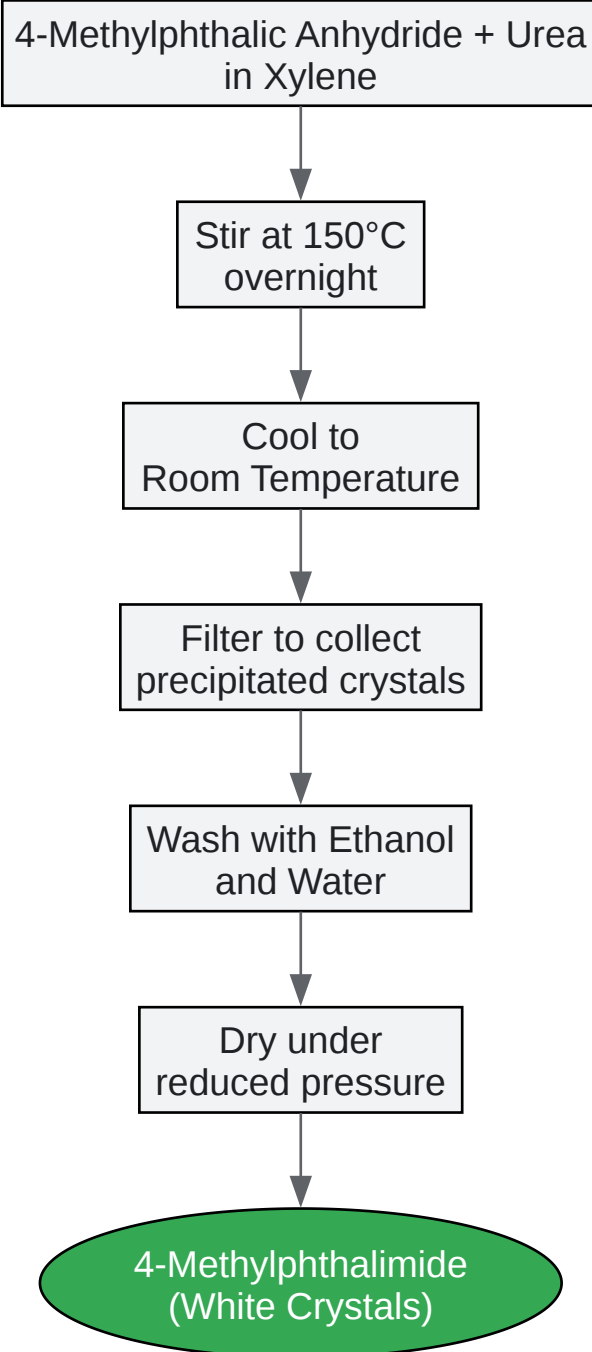
Procedure:

- Combine 4-methylphthalic anhydride (3.0 g) and urea (1.2 g) in a reaction vial.
- Add xylene (15 mL) to the reaction vial.
- Stir the reaction mixture at 150°C overnight.
- After the reaction is complete, cool the mixture to room temperature.
- Collect the precipitated crystals by filtration.
- Wash the collected crystals sequentially with ethanol and water.
- Dry the resulting crystals under reduced pressure to yield **4-methylphthalimide** as white crystals (2.4 g, 82% yield).<sup>[3]</sup>

Characterization:

- <sup>1</sup>H NMR (CDCl<sub>3</sub>) δ (ppm): 2.5 (3H, s), 7.5 (1H, d), 7.6 (1H, s), 7.7 (1H, s).<sup>[3]</sup>

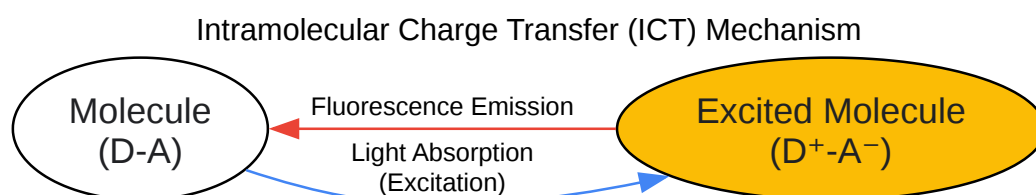
## Synthesis Workflow of 4-Methylphthalimide

[Click to download full resolution via product page](#)Synthesis Workflow of **4-Methylphthalimide**

## Biological Activity and Potential Mechanism of Action

**4-Methylphthalimide** is primarily recognized for its application as a fluorescent dye in biological research.[1][2] While specific signaling pathways modulated by **4-Methylphthalimide** have not been extensively documented, its utility as a probe is rooted in its photophysical properties. The fluorescence of phthalimide and naphthalimide derivatives often arises from an intramolecular charge transfer (ICT) mechanism.

In an ICT process, upon excitation by light, an electron is transferred from an electron-donating part of the molecule to an electron-accepting part. This creates an excited state with a large dipole moment, which is sensitive to the polarity of the surrounding environment. The relaxation from this excited state back to the ground state results in the emission of fluorescent light. The energy of this emission, and thus its color, can change depending on the properties of the solvent or the local environment it is in, a phenomenon known as solvatochromism. This property makes such molecules valuable as environmental probes, for example, in staining lipid droplets within cells.



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### Intramolecular Charge Transfer (ICT) Mechanism

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## References

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